

Hexamethylmelamine in melamine formaldehyde polymers

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Compound Focus: Hexamethylmelamine

CAS No.: 531-18-0

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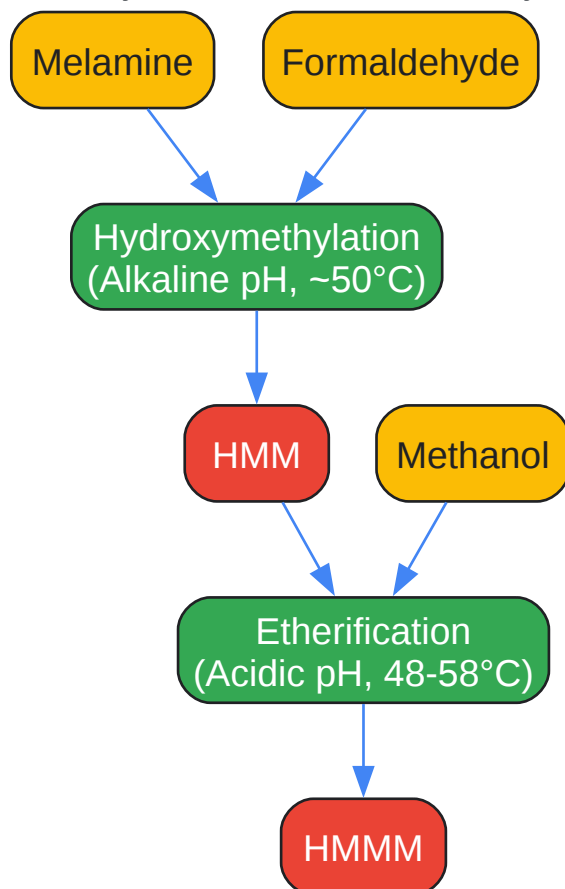
Chemical Profile and Role of Hexamethylmelamine

Hexamethylmelamine (HMM; CAS 39863-30-4) is the fully hydroxymethylated monomer derived from melamine and formaldehyde [1]. It serves as the essential precursor for producing industrial crosslinking resins like Hexamethoxymethylmelamine (HMMM) [2] [3].

Molecular Formula: $C_9H_{18}N_6O_6$ [1] **Molar Mass:** 306.28 g/mol [1] HMM contains six hydroxymethyl groups (-CH₂OH) attached to the nitrogen atoms of the triazine ring, which can undergo further reactions like etherification to form methoxymethyl groups [4].

The following workflow illustrates the primary production pathway from raw materials to the final, widely used crosslinker, HMMM.

Synthesis of Hexamethylolmelamine and Hexamethoxymethylmelamine



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Detailed Experimental Protocols

Protocol 1: Synthesis of Hexamethylolmelamine (HMM)

This is the foundational hydroxymethylation reaction [1] [5].

- **Step 1 - Reaction Setup:** Add 37.8 g (0.3 mol) of melamine and 195 g of a 37% w/w aqueous formaldehyde solution (2.4 mol) into a reactor equipped with a mechanical stirrer and condenser [1].
- **Step 2 - pH Adjustment:** Adjust the pH of the mixture to 8.3 using a sodium hydroxide (NaOH) solution [1] [5]. A sodium bicarbonate/carbonate buffer system can also be used to maintain a stable pH of 8.0-8.5 for a higher hydroxymethyl content [5].
- **Step 3 - Reaction Execution:** Heat the reaction mixture on a water bath to 50°C with continuous stirring. Maintain this temperature for 70-80 minutes, during which the melamine will completely

dissolve [1].

- **Step 4 - Product Isolation:** Upon cooling, a thick white precipitate of HMM monohydrate forms. Recover the product by suction filtration [1] [5].
- **Step 5 - Drying:** Dry the solid product at 50°C [1].
- **Expected Outcome:** A white crystalline solid. Yield is typically 68-75% when performed at 50°C, but can reach quantitative yields if conducted at room temperature over a longer period (e.g., two weeks). Melting point: 147-154°C [1].

Protocol 2: Synthesis of Hexamethoxymethylmelamine (HMMM) from HMM

This protocol details the etherification of HMM to its more stable, commercial methyl ether form [2].

- **Step 1 - Reaction Mixture:** Add HMM and methanol to the reactor in a weight ratio of 1:1.2 (HMM:Methanol). Stir the mixture [2].
- **Step 2 - Catalysis and Etherification:** Heat the mixture to 48-58°C. Add diluted sulfuric acid to the reaction mixture until the pH reaches 2-3. Maintain the temperature and continue stirring. The material will become clear; once clear, maintain the reaction (insulate) for 60-120 minutes [2].
- **Step 3 - Neutralization:** While maintaining the temperature, add a sodium hydroxide solution to neutralize the catalyst until the pH reaches 7.5-8.5. Continue stirring for more than 5 minutes to ensure complete neutralization [2].
- **Step 4 - Solvent Recovery:** Heat the mixture to distill off and recover the excess methanol [2].
- **Step 5 - Product Collection:** After methanol recovery is complete, cool the residue to obtain the final HMMM resin [2].

Properties and Handling Information

The tables below summarize key chemical data and handling information for HMM and HMMM.

Table 1: Physicochemical Properties

Property	Hexamethylolmelamine (HMM)	Hexamethoxymethylmelamine (HMMM)
CAS Number	39863-30-4 [1]	3089-11-0 [4]

Property	Hexamethylolmelamine (HMM)	Hexamethoxymethylmelamine (HMMM)
Molecular Formula	C ₉ H ₁₈ N ₆ O ₆ [1]	C ₁₅ H ₃₀ N ₆ O ₆ [4]
Molecular Weight	306.28 g/mol [1]	390.44 g/mol [4]
Physical Form	White crystalline solid [1]	White crystalline solid or powder [3]
Melting Point	147-154°C [1]	40-42°C [3]
Solubility	Soluble in water (from reaction mixture) [1]	Slightly soluble in water; readily soluble in organic solvents (e.g., methanol) [3]

Table 2: Safety and Handling Overview

Aspect	Guidelines
Handling	Handle in a well-ventilated area. Use appropriate personal protective equipment (PPE) including gloves and safety glasses. Avoid contact with skin and eyes. Avoid generating dust/aerosols [6].
Storage	Store in a cool, dry, and well-ventilated place. Keep container tightly closed. Protect from moisture [6] [3].
Stability & Reactivity	Keep away from strong oxidizing agents and water/moisture to prevent hazardous reactions [3]. The thermal stability of HMM should be considered, as it is a subject of research [7].
Catalyst Note	Using inorganic acids (e.g., H ₂ SO ₄) as catalysts in etherification allows for more complete neutralization compared to organic acids, minimizing intermediate formation and maintaining product purity [2].

Industrial Applications and Market Context

HMM's primary industrial value lies in its conversion to HMMM, a high-performance crosslinker.

- **Crosslinking Mechanism:** HMMM acts as a **hexa-functional crosslinking agent**, reacting with hydroxyl (-OH) and carboxyl (-COOH) groups in various polymers to form stable, crosslinked networks [3].
- **Key Applications:**
 - **Coatings:** Used in automotive finishes, coil coatings, and can coatings to enhance durability, hardness, flexibility, and chemical resistance [3]. It is also a key ingredient in high-solids and water-thinnable paints [3].
 - **Rubber Industry:** Serves as a vulcanizing agent and adhesion promoter (e.g., with resorcinol or novolak resins) in the production of automotive tires and other rubber products, improving their performance [3].
- **Procurement Considerations:** Industrial production and procurement of HMMM are directly influenced by the cost and availability of its raw materials: **melamine, formaldehyde, and methanol** [3].

Key Takeaways for Researchers

- **Critical Intermediate:** HMM is the necessary precursor for manufacturing the commercially vital crosslinker HMMM.
- **Controlled Synthesis is Key:** The properties and performance of the final resin are highly dependent on the careful control of **pH, temperature, reactant ratios, and catalyst choice** during both the hydroxymethylation and etherification stages [2] [5].
- **Industrial Relevance:** The protocols for synthesizing HMM and HMMM are directly applicable in industrial settings for producing crosslinking agents used in high-performance coatings and rubber materials [2] [3].

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